

Physical properties of (Butane-2-sulfonyl)-acetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Butane-2-sulfonyl)-acetonitrile

Cat. No.: B3335286

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **(Butane-2-sulfonyl)-acetonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Butane-2-sulfonyl)-acetonitrile is a bifunctional organic compound containing both a sulfonyl group and a nitrile moiety. This guide provides a summary of its known chemical properties and outlines detailed experimental protocols for the determination of its key physical characteristics. Due to the limited availability of direct experimental data for this specific compound, this document focuses on established methodologies for characterization, providing a framework for researchers to obtain precise and reliable data. The protocols described herein are fundamental to the physicochemical profiling of new chemical entities in the drug development pipeline.

Chemical Identity and Known Properties

(Butane-2-sulfonyl)-acetonitrile is a compound with the molecular formula $C_6H_{11}NO_2S$.^[1] Basic identifiers and properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H11NO2S	[1]
Molecular Weight	161.22 g/mol	[1]
CAS Number	1153970-76-3	[1]
InChI Key	FGYQFNPEDZZDHE- UHFFFAOYSA-N	[1]

Estimated Physical Properties

Direct experimental data for the physical properties of **(Butane-2-sulfonyl)-acetonitrile** are not readily available in the public domain. However, estimations can be made based on the properties of structurally similar compounds, such as other alkylsulfonylacetonitriles. These estimations are useful for initial experimental design and handling procedures.

Property	Estimated Value	Basis for Estimation
Melting Point	Solid at room temperature	Sulfonyl-containing compounds are often crystalline solids. For example, 2-[(4-Methylphenyl)sulfonyl]acetonitrile is a solid.[2]
Boiling Point	> 200 °C (with decomposition)	High polarity due to sulfonyl and nitrile groups suggests a high boiling point. Similar small sulfonyl compounds have high boiling points.
Solubility	Soluble in polar organic solvents (e.g., acetonitrile, acetone, DMSO); sparingly soluble in water; poorly soluble in nonpolar solvents (e.g., hexane).	The polar sulfonyl and nitrile groups will dominate solubility, favoring polar solvents.[2][3]
Density	~1.2 g/cm ³	Based on the density of related sulfonyl compounds and the presence of sulfur and oxygen, which increase density over simple hydrocarbons. Butane-2-sulfonyl chloride has a density of 1.23 g/mL.[4]

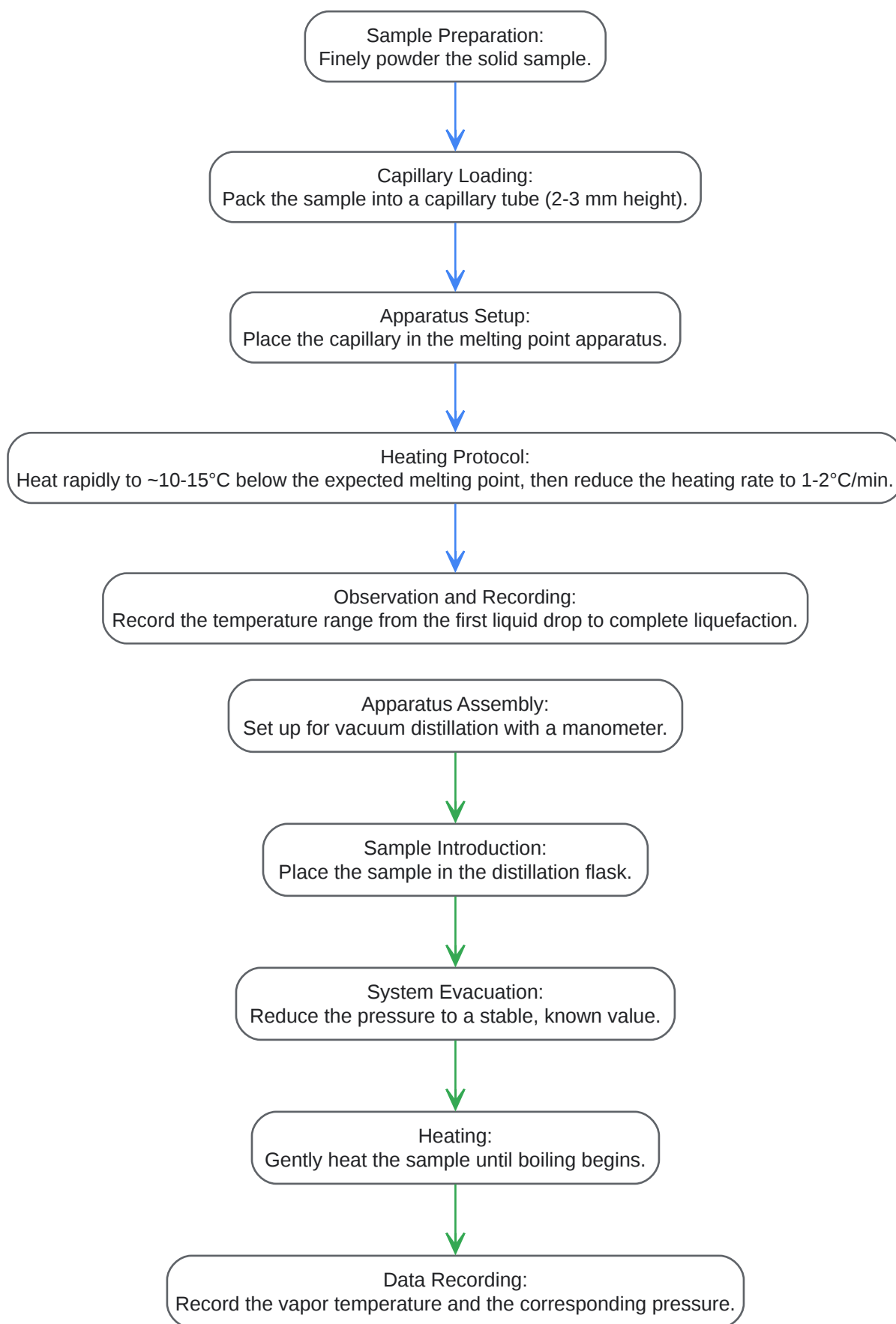
Experimental Protocols for Physicochemical Characterization

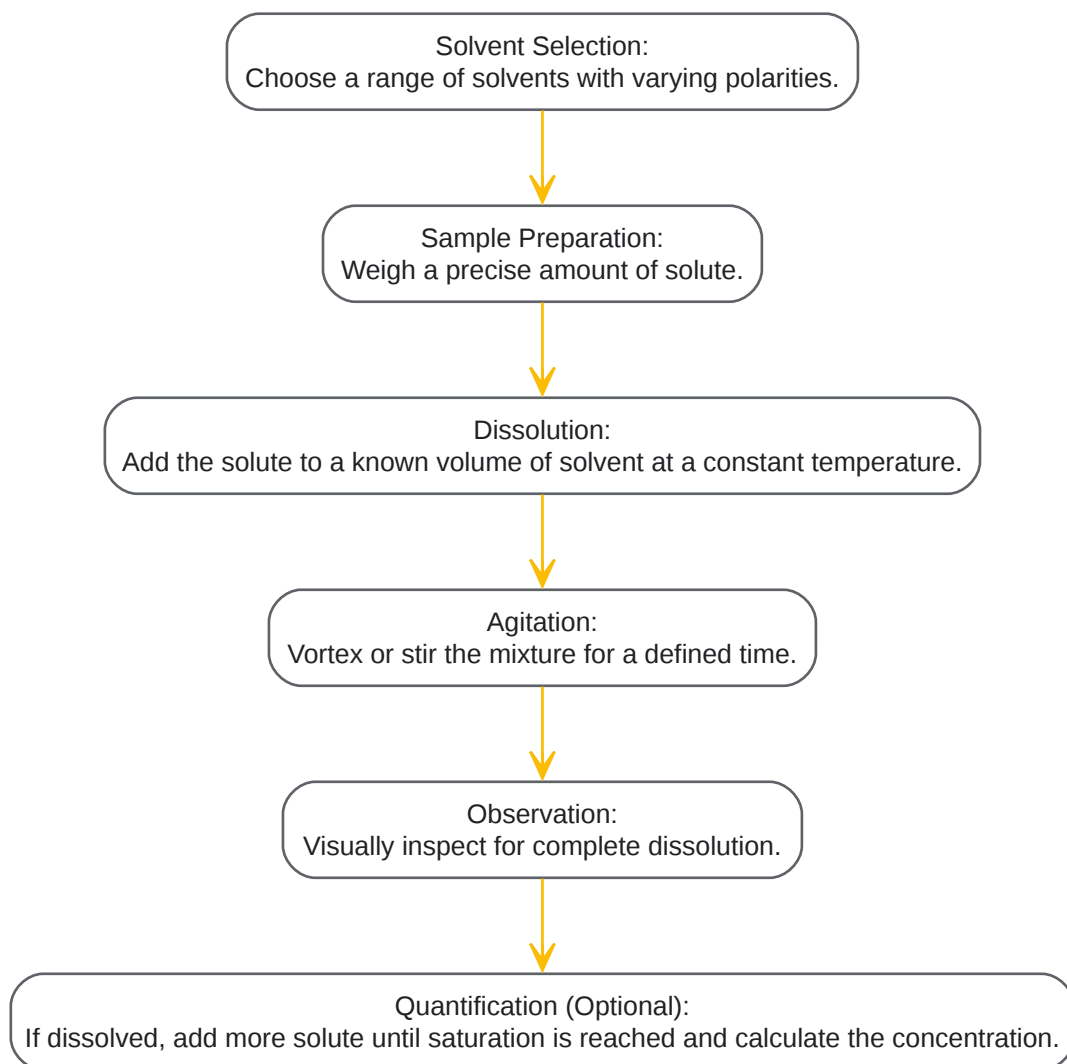
The following sections detail the standard experimental procedures for determining the key physical properties of **(Butane-2-sulfonyl)-acetonitrile**.

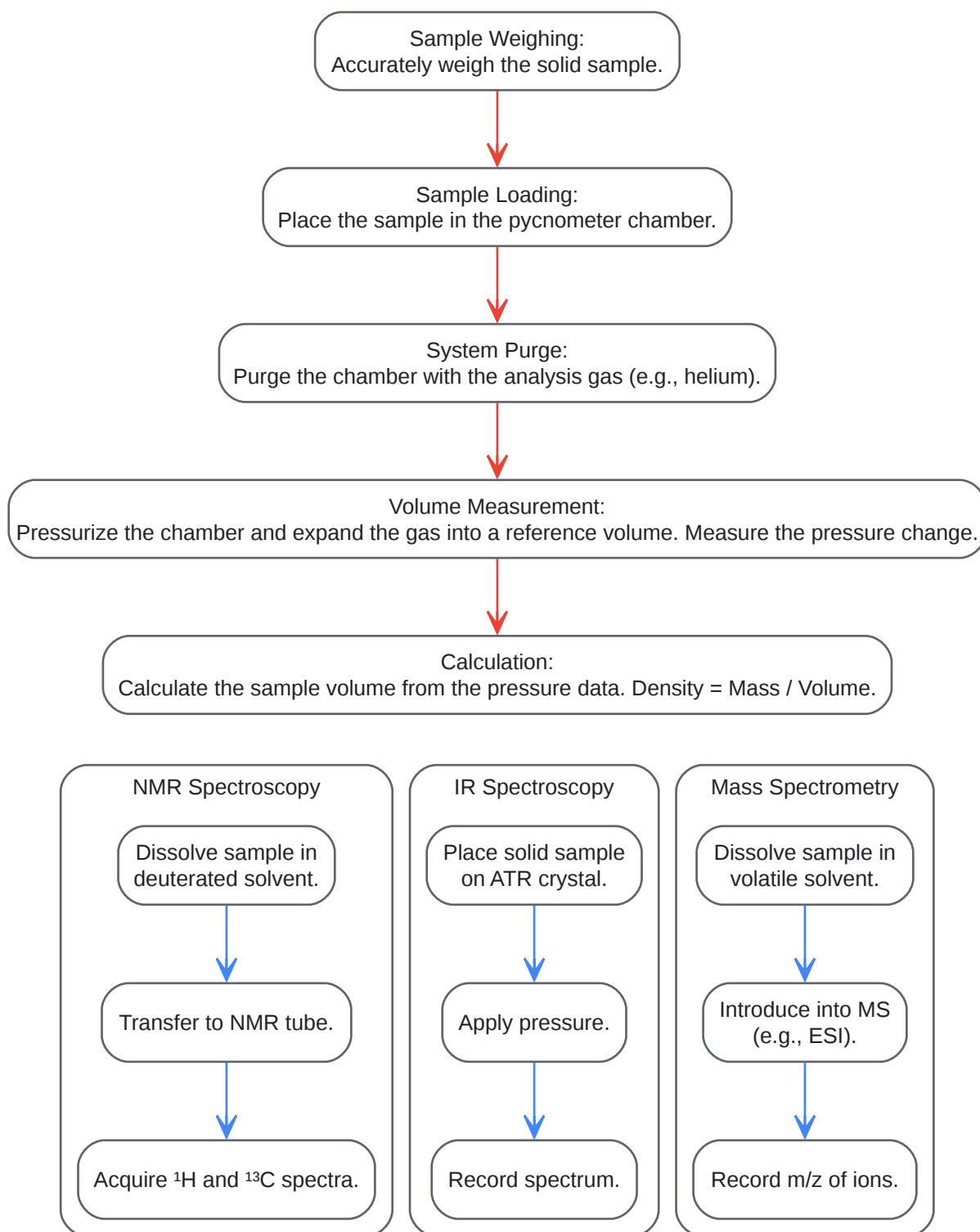
Melting Point Determination

Methodology:

The melting point can be determined using a digital melting point apparatus. A small, finely powdered sample of the compound is packed into a capillary tube to a height of 2-3 mm. The tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Acetonitrile - Wikipedia [en.wikipedia.org]
- 4. Butane-2-sulfinyl chloride (41719-03-3) for sale [vulcanchem.com]
- To cite this document: BenchChem. [Physical properties of (Butane-2-sulfonyl)-acetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3335286#physical-properties-of-butane-2-sulfonyl-acetonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com